

# Beta-Inhibin 67-94 (PSP94 C-Terminal Fragment): Biological Function & Technical Guide

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## Compound of Interest

Compound Name: *beta-Inhibin (67-94)*

CAS No.: 96182-95-5

Cat. No.: B3317520

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## Executive Summary

Beta-Inhibin 67-94 is a bioactive peptide fragment corresponding to the C-terminal 28 amino acids of Prostate Secretory Protein of 94 amino acids (PSP94), also known as Beta-Microseminoprotein (MSMB).

**Crucial Nomenclature Distinction:** Despite its historical name "beta-inhibin," this peptide is distinct from the TGF-beta superfamily "Inhibin beta A" or "Inhibin beta B" subunits that form the gonadal Inhibins A and B. The name derives from its functional ability to selectively suppress Follicle-Stimulating Hormone (FSH) secretion in the pituitary, mimicking the action of gonadal inhibin.

### Key Biological Properties:

- **Primary Function:** Selective suppression of FSH release from the anterior pituitary.
- **Structural Requirement:** Biological activity is strictly dependent on a disulfide loop between internal cysteine residues.
- **Potency:** In specific rat bioassays, the cyclic 67-94 fragment exhibits 3–10x higher potency than the native full-length PSP94 protein.

## Molecular Characterization

## 1.1 Sequence and Physicochemical Properties

The peptide consists of residues 67 through 94 of the human PSP94 protein. It is highly basic and hydrophilic.

- Sequence (One-Letter): I-F-K-K-E-D-C-K-Y-I-V-V-E-K-K-D-P-K-K-T-C-S-V-S-E-W-G-I
- Length: 28 Amino Acids<sup>[1][2]</sup>
- Molecular Weight: ~3299.86 Da<sup>[3]</sup>
- Isoelectric Point (pI): ~9.5 (Predicted, highly basic due to multiple Lysine residues)

## 1.2 Structural Criticality: The Disulfide Loop

Research indicates that the linear form of beta-Inhibin 67-94 is biologically inactive in in vivo models. The peptide contains two cysteine residues (Cys7 and Cys21 of the fragment; corresponding to Cys73 and Cys87 of the full protein).

- Active Conformation: Intramolecular disulfide bond between Cys73 and Cys87.
- Implication: When synthesizing or purchasing this peptide for functional assays, it must be cyclized. Use of reduced/linear peptide will result in assay failure.

## Mechanism of Action

### 2.1 Pituitary FSH Suppression

The defining biological activity of beta-Inhibin 67-94 is the selective inhibition of FSH release without significantly affecting Luteinizing Hormone (LH).<sup>[1]</sup>

- Target Tissue: Gonadotropes of the anterior pituitary.
- Signaling Interference: Unlike TGF-beta Inhibins (which antagonize Activin receptors), PSP94 and its 67-94 fragment appear to act via distinct, high-affinity binding sites on the pituitary surface.
- Efficacy Profile:
  - In Vitro: Suppresses LHRH-induced FSH release in rat anterior pituitary cultures.<sup>[1]</sup>

- In Vivo: Significant reduction of circulating FSH levels in adult male rats upon systemic administration.

## 2.2 Contrast with Anti-Tumor Fragments (PCK3145)

While the full-length PSP94 protein has tumor-suppressive properties (downregulated in prostate cancer), the 67-94 fragment is NOT the primary anti-tumor domain.

- Fragment 31-45 (PCK3145): This distinct region of PSP94 is responsible for anti-metastatic activity, MMP-9 inhibition, and apoptosis induction.
- Fragment 67-94: In comparative studies (e.g., Shukeir et al.), the 67-94 fragment showed negligible effect on tumor cell proliferation compared to the 31-45 fragment. Researchers should strictly separate these two domains based on intended application (Reproductive Biology vs. Oncology).

## Experimental Protocols

### 3.1 Peptide Reconstitution & Handling

Due to the high content of basic residues (Lysine) and the critical disulfide bridge, handling requires care to prevent aggregation or reduction.

- Solvent: Reconstitute lyophilized peptide in sterile distilled water or 0.1% Acetic Acid to a concentration of 1 mg/mL. Avoid basic buffers initially, as they may promote aggregation.
- Storage: Aliquot immediately. Store at -20°C or -80°C. Avoid freeze-thaw cycles.
- Oxidation Check: If using "in-house" synthesized peptide, verify cyclization via HPLC/Mass Spec (shift in retention time and mass -2 Da for disulfide formation) before use.

### 3.2 In Vitro Bioassay: Rat Anterior Pituitary Culture

This is the gold-standard assay to validate the biological activity of beta-Inhibin 67-94.

Materials:

- Anterior pituitaries from adult male Sprague-Dawley rats.
- Culture Medium: DMEM supplemented with 10% fetal calf serum, antibiotics.

- LHRH (GnRH) agonist.

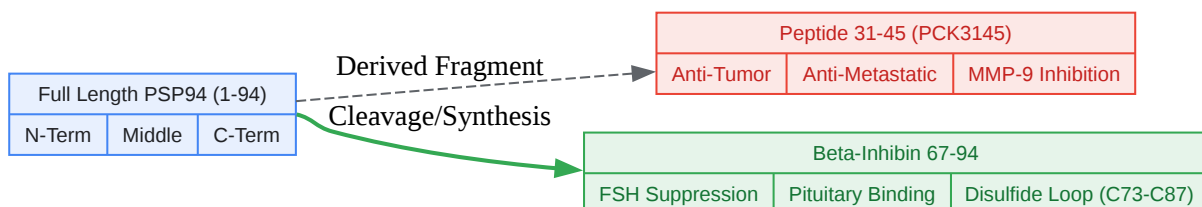
Workflow:

- Dissection & Dispersion: Enzymatically disperse pituitary cells (collagenase/hyaluronidase) and plate at  
  
cells/well.
- Recovery: Incubate for 72–96 hours to allow receptor recovery.
- Treatment:
  - Wash cells.
  - Add beta-Inhibin 67-94 (Range: 10 pM – 100 nM).
  - Co-treat with LHRH (10 nM) to stimulate gonadotropin release.
- Incubation: Incubate for 4–24 hours.
- Analysis: Harvest supernatant. Measure FSH and LH via RIA or ELISA.
- Validation: A valid batch of peptide should suppress FSH by >30-50% while LH remains largely unaffected.

## Visualization of Biological Context

### 4.1 Functional Domains of PSP94

This diagram illustrates the separation of function between the "Inhibin-like" C-terminus and the "Anti-tumor" internal domain.

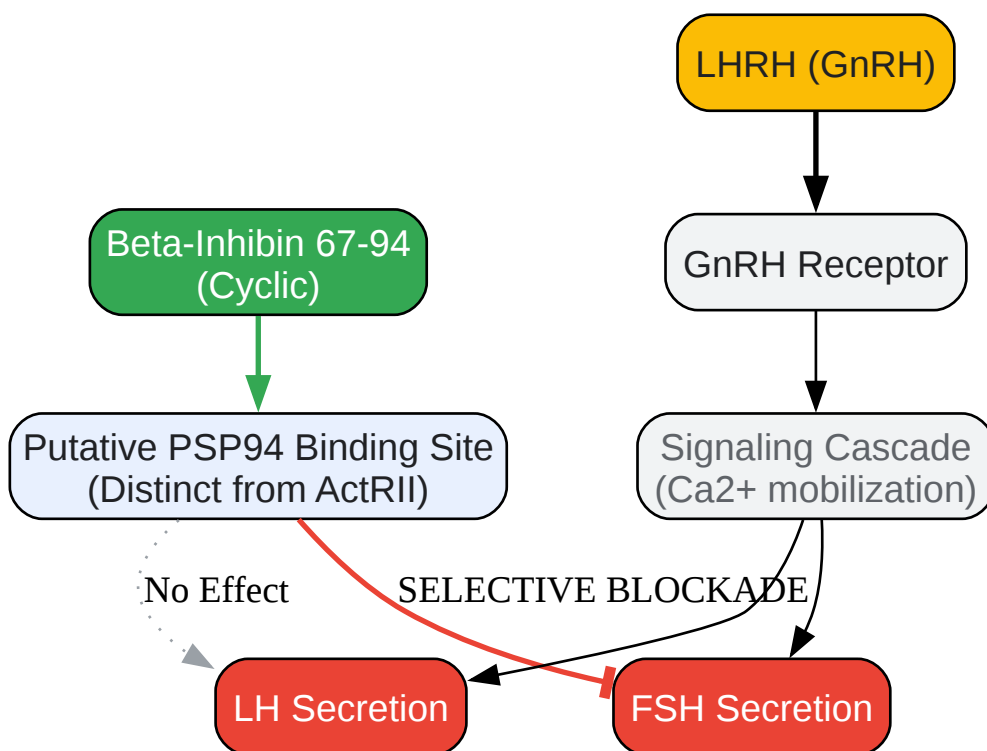


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Caption: Functional segmentation of PSP94. The 67-94 fragment (Green) retains pituitary FSH-suppressing activity, distinct from the anti-tumor 31-45 fragment (Red).

## 4.2 Pituitary Signaling Workflow

The specific pathway for beta-Inhibin 67-94 action on the gonadotrope.



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Caption: Beta-Inhibin 67-94 selectively uncouples FSH secretion from LHRH stimulation without affecting LH, acting via a non-classical inhibitory pathway.

## Data Summary: Comparative Potency

| Peptide Variant             | Structure           | In Vivo Activity (Rat) | In Vitro Potency (Rat Pituitary) |
|-----------------------------|---------------------|------------------------|----------------------------------|
| Native PSP94                | Full length (94 AA) | Active                 | Baseline (1x)                    |
| Beta-Inhibin 67-94 (Linear) | Reduced (-SH)       | Inactive               | Low / Inactive                   |
| Beta-Inhibin 67-94 (Cyclic) | Disulfide (C73-C87) | Active                 | 3x – 10x Potency vs Native       |
| Peptide 31-45               | Linear              | Inactive (on FSH)      | Inactive (on FSH)                |

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